

comparative analysis of 5-Cyclopropylpentanal with other aldehydes

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Compound of Interest

Compound Name: 5-Cyclopropylpentanal

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A Comparative Analysis of 5-Cyclopropylpentanal for Researchers

In the landscape of organic synthesis and drug discovery, the selection of an appropriate aldehyde is a critical decision that can significantly influence reaction outcomes and molecular properties. This guide provides a comparative analysis of **5-Cyclopropylpentanal** against two common linear aliphatic aldehydes, Pentanal and Hexanal. The inclusion of a cyclopropyl group in the carbon chain introduces unique steric and electronic properties that differentiate it from its straight-chain counterparts, offering potential advantages in specific synthetic applications.

Physicochemical Properties

The introduction of a cyclopropyl ring into a pentanal structure results in a higher molecular weight and likely a higher boiling point compared to pentanal, while being isomeric with hexanal. The cyclopropyl group, with its unique sp^2 -like character, can also influence the polarity and reactivity of the aldehyde.

Property	5-Cyclopropylpentanal	Pentanal	Hexanal
Molecular Formula	C8H14O	C5H10O	C6H12O
Molecular Weight	126.20 g/mol	86.13 g/mol	100.16 g/mol [1][2]
Boiling Point	Data not available	102-103 °C[3][4]	130-131 °C[2][5][6]
Density	Data not available	0.81 g/cm ³ at 20 °C	0.815-0.816 g/mL at 20 °C[2][5]
Solubility in Water	Data not available	11.7 - 14 g/L[4]	4.8 - 6 g/L[2]
CAS Number	147159-38-4	110-62-3[3]	66-25-1[2][6]

Reactivity Analysis

Aldehydes are versatile intermediates in organic synthesis, participating in a wide range of reactions such as nucleophilic additions, condensations, and oxidations. The reactivity of the carbonyl group is influenced by both steric and electronic effects.

Electronic Effects: Generally, aldehydes are more reactive than ketones because they have only one electron-donating alkyl group, making the carbonyl carbon more electrophilic[7][8]. The cyclopropyl group in **5-Cyclopropylpentanal** can act as a weak electron-donating group, which might slightly reduce the electrophilicity of the carbonyl carbon compared to a theoretical aldehyde with no alkyl chain. However, its electronic influence is complex and can also involve conjugation-like effects with its "bent" bonds, potentially affecting the reactivity in specific contexts[9].

Steric Effects: The steric hindrance around the carbonyl group in **5-Cyclopropylpentanal** is comparable to that of pentanal and hexanal, as the cyclopropyl group is located at the end of the alkyl chain, away from the reaction center. Therefore, significant steric differentiation in reactivity is not expected in most common reactions.

Due to the limited availability of specific experimental data for **5-Cyclopropylpentanal**, a direct quantitative comparison of reaction yields is not possible at this time. However, it is anticipated to undergo typical aldehyde reactions, and its unique cyclopropyl moiety may be exploited in

specialized synthetic strategies, such as those involving radical reactions or ring-opening mechanisms under specific catalytic conditions[10][11].

Experimental Protocols

Below are representative protocols for common reactions involving aliphatic aldehydes. These can be adapted for **5-Cyclopropylpentanal**, Pentanal, or Hexanal.

Protocol 1: Wittig Reaction

The Wittig reaction is a widely used method for the synthesis of alkenes from aldehydes or ketones.[12][13][14]

Materials:

- Aldehyde (1.0 equiv)
- (Triphenylphosphoranylidene)acetate (or other suitable Wittig reagent, 1.1 equiv)
- Anhydrous solvent (e.g., THF, CH₂Cl₂)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Dissolve the aldehyde in the anhydrous solvent in a round-bottom flask under an inert atmosphere.
- Add the Wittig reagent to the solution at room temperature.
- Stir the reaction mixture at room temperature and monitor the reaction progress by Thin Layer Chromatography (TLC).
- Upon completion, concentrate the reaction mixture under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield the corresponding alkene.

Protocol 2: Grignard Reaction

The Grignard reaction is a fundamental C-C bond-forming reaction where an organomagnesium halide (Grignard reagent) adds to a carbonyl group.^{[15][16][17]}

Materials:

- Aldehyde (1.0 equiv)
- Grignard reagent (e.g., Phenylmagnesium bromide, 1.2 equiv in THF)
- Anhydrous diethyl ether or THF
- Saturated aqueous ammonium chloride solution
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Dissolve the aldehyde in anhydrous ether/THF in a flame-dried, three-necked flask equipped with a dropping funnel, condenser, and nitrogen inlet.
- Cool the solution to 0 °C in an ice bath.
- Add the Grignard reagent dropwise from the dropping funnel.
- After the addition is complete, allow the reaction mixture to warm to room temperature and stir for 1-2 hours.
- Quench the reaction by slowly adding saturated aqueous ammonium chloride solution.
- Extract the product with diethyl ether, wash the organic layer with brine, dry over anhydrous magnesium sulfate, and concentrate under reduced pressure.
- Purify the resulting secondary alcohol by column chromatography.

Protocol 3: Knoevenagel Condensation

The Knoevenagel condensation is a nucleophilic addition of an active methylene compound to an aldehyde or ketone, followed by dehydration.^{[18][19][20][21]}

Materials:

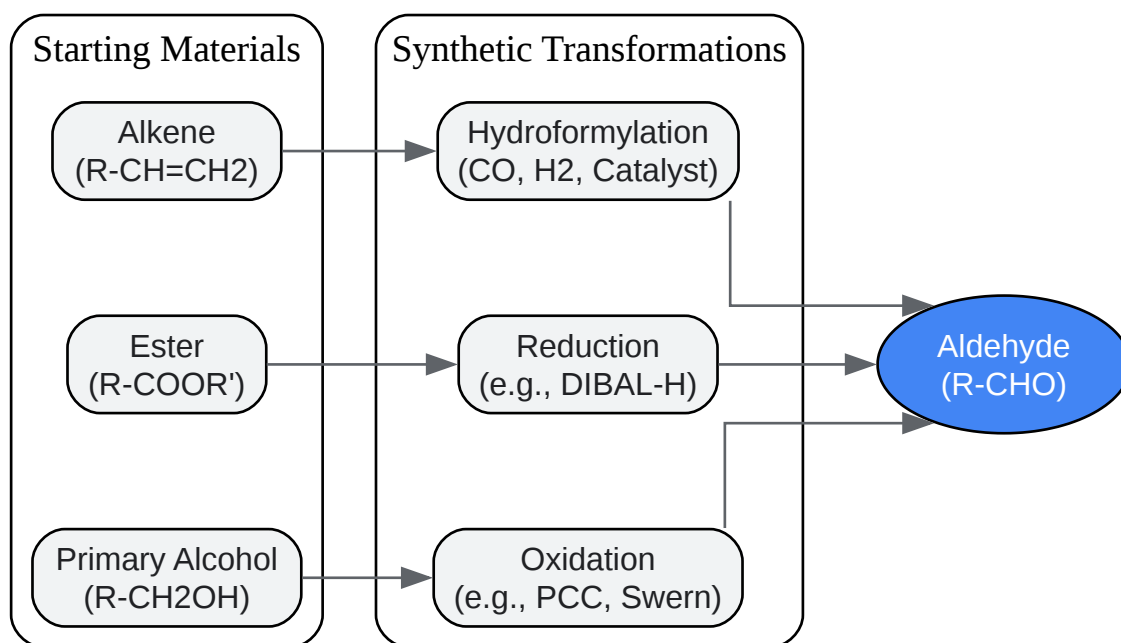
- Aldehyde (1.0 equiv)
- Active methylene compound (e.g., malononitrile, 1.0 equiv)
- Basic catalyst (e.g., piperidine, 0.1 equiv)
- Solvent (e.g., ethanol, water)

Procedure:

- In a flask, dissolve the aldehyde and the active methylene compound in the chosen solvent.
- Add the basic catalyst to the mixture.
- Stir the reaction mixture at room temperature or with gentle heating, monitoring by TLC.
- Upon completion, cool the mixture. The product may precipitate and can be collected by filtration.
- If the product does not precipitate, remove the solvent under reduced pressure and purify the residue by recrystallization or column chromatography.

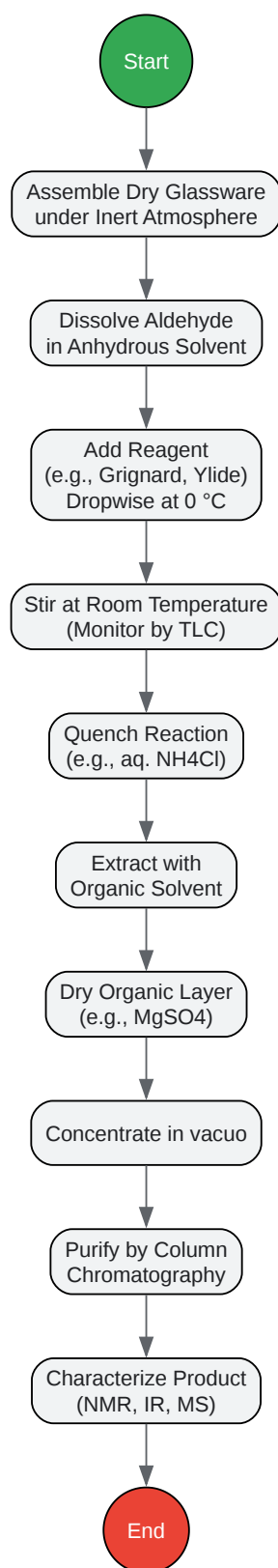
Visualized Workflows and Pathways

To aid in the conceptualization of synthetic strategies, the following diagrams illustrate a general pathway for aldehyde synthesis and a typical experimental workflow.



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Caption: General synthetic pathways to aldehydes.



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Caption: Typical workflow for nucleophilic addition to an aldehyde.

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References

- 1. Hexanal | C₆H₁₂O | CID 6184 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Hexanal | 66-25-1 [chemicalbook.com]
- 3. solubilityofthings.com [solubilityofthings.com]
- 4. echemi.com [echemi.com]
- 5. webqc.org [webqc.org]
- 6. hexanal (aldehyde C-6) 66-25-1 [thegoodscentcompany.com]
- 7. brainkart.com [brainkart.com]
- 8. chem.libretexts.org [chem.libretexts.org]
- 9. echemi.com [echemi.com]
- 10. pubs.acs.org [pubs.acs.org]
- 11. pubs.acs.org [pubs.acs.org]
- 12. Wittig reaction - Wikipedia [en.wikipedia.org]
- 13. 20.4. The Wittig reaction | Organic Chemistry II [courses.lumenlearning.com]
- 14. Wittig Reaction [organic-chemistry.org]
- 15. chemguide.co.uk [chemguide.co.uk]
- 16. Grignard Reaction [organic-chemistry.org]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. researchgate.net [researchgate.net]
- 19. Deciphering the Knoevenagel condensation: towards a catalyst-free and water-mediated process - Organic & Biomolecular Chemistry (RSC Publishing) DOI:10.1039/D4OB01420K [pubs.rsc.org]
- 20. Knoevenagel Condensation Reaction [sigmaaldrich.com]
- 21. Knoevenagel condensation - Wikipedia [en.wikipedia.org]

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